

4-chloro-2,5-dimethoxy-pyridine CAS number

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Compound of Interest

Compound Name: 4-chloro-2,5-dimethoxy-Pyridine

Cat. No.: B12079284

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Technical Whitepaper: Synthesis, Functionalization, and Applications of 4-Chloro-2,5-dimethoxypyridine

Executive Summary

As drug discovery pivots toward increasingly complex heteroaromatic scaffolds, the precise functionalization of pyridine rings remains a cornerstone of modern medicinal chemistry. 4-chloro-2,5-dimethoxypyridine (CAS: 1261536-03-1)[1] is an advanced building block widely utilized in the synthesis of tyrosine kinase inhibitors (TKIs), azaindoles, and positron emission tomography (PET) radiotracers[2][3]. This guide provides a rigorous examination of its physicochemical properties, the mechanistic causality behind its synthesis via Directed Ortho Metalation (DoM), and its downstream applications in pharmaceutical development.

Physicochemical Profiling & Structural Analysis

Understanding the baseline properties of 4-chloro-2,5-dimethoxypyridine is essential for predicting its behavior in cross-coupling reactions and downstream functionalization. The electron-donating methoxy groups at C-2 and C-5 enrich the pyridine core, while the C-4 chlorine serves as a highly reactive electrophilic handle for palladium-catalyzed cross-coupling.

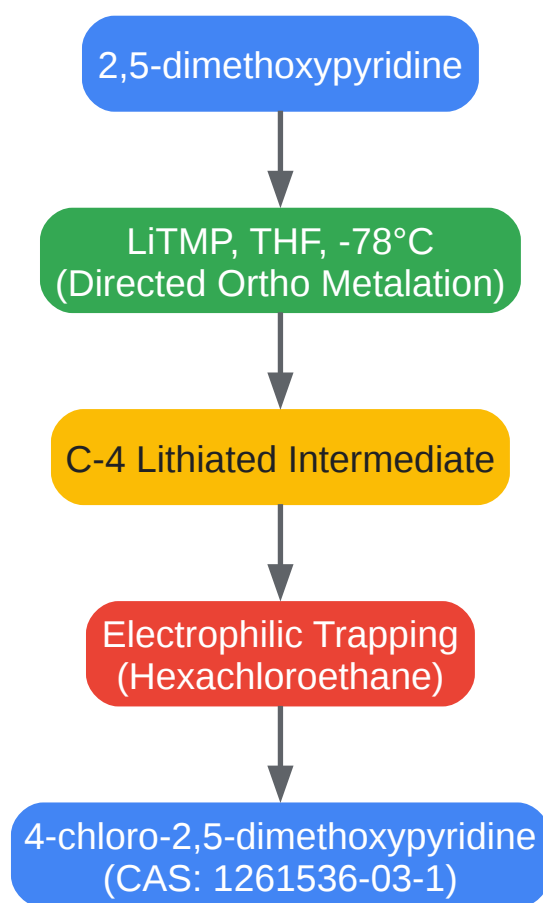
Table 1: Quantitative Physicochemical Properties

Property	Value
Chemical Name	4-chloro-2,5-dimethoxypyridine
CAS Registry Number	1261536-03-1
Molecular Formula	C7H8ClNO2
Molecular Weight	173.60 g/mol
Structural Class	Halogenated Methoxypyridine
Typical Appearance	White to off-white solid

Mechanistic Causality in Synthesis: Directed Ortho Metalation (DoM)

The synthesis of 4-chloro-2,5-dimethoxypyridine from 2,5-dimethoxypyridine relies on regioselective Directed Ortho Metalation (DoM). The primary synthetic challenge lies in the competing directing effects of the two methoxy groups. The C-2 methoxy group directs lithiation to C-3, while the C-5 methoxy group directs to C-4 and C-6.

Causality in Reagent Selection: Using standard alkyllithium reagents (e.g., n-BuLi) without steric consideration often results in a mixture of C-3 and C-4 lithiated products (typically an 11:3 ratio favoring C-4)[4]. To achieve absolute regioselectivity for the C-4 position, a bulky, non-nucleophilic base such as Lithium 2,2,6,6-tetramethylpiperidide (LiTMP) is mandatory[2]. The extreme steric bulk of LiTMP clashes with the C-2 methoxy group, kinetically disfavoring C-3 deprotonation and driving the metalation almost exclusively to the more accessible C-4 position. Subsequent trapping with an electrophilic chlorinating agent, such as hexachloroethane (C₂Cl₆) or N-chlorosuccinimide (NCS), yields the target 4-chloro derivative[2].



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Workflow for the regioselective DoM synthesis of 4-chloro-2,5-dimethoxypyridine.

Self-Validating Experimental Protocol

Note: The following protocol incorporates a mandatory self-validating D₂O quench to ensure intermediate integrity before proceeding to electrophilic trapping. Do not skip the validation step.

Step 1: Preparation of LiTMP

- Charge an oven-dried Schlenk flask with anhydrous THF and 2,2,6,6-tetramethylpiperidine (1.2 equiv) under a strict argon atmosphere.
- Cool the solution to -78 °C using a dry ice/acetone bath.

- Dropwise add n-Butyllithium (1.1 equiv, 2.5 M in hexanes). Stir for 30 minutes at -78 °C, then warm to 0 °C for 15 minutes to ensure the complete formation of the LiTMP base.

Step 2: Regioselective Metalation

- Recool the LiTMP solution to -78 °C.
- Slowly add a solution of 2,5-dimethoxypyridine (1.0 equiv) in anhydrous THF over 15 minutes.
- Stir the deep red/brown solution at -78 °C for 2 hours. Self-Validation Check: Withdraw a 0.1 mL aliquot and quench it into a vial containing D₂O. Extract with ethyl acetate, evaporate, and analyze via ¹H NMR. The disappearance of the C-4 proton signal (typically around 6.8–7.0 ppm in the starting material) and >95% deuterium incorporation confirms successful and regioselective metalation. Proceed to Step 3 only if metalation is validated.

Step 3: Electrophilic Trapping

- Once C-4 metalation is validated, add a solution of hexachloroethane (1.5 equiv) in THF dropwise at -78 °C[2].
- Maintain the reaction at -78 °C for 1 hour, then allow it to slowly warm to room temperature overnight.

Step 4: Workup and Purification

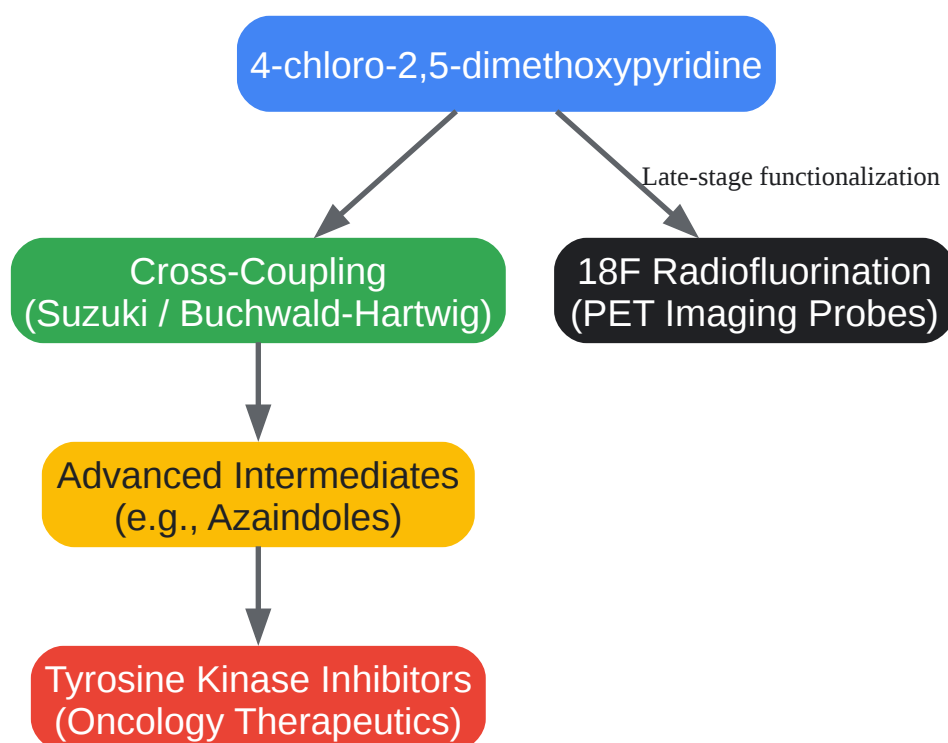
- Quench the reaction with saturated aqueous NH₄Cl.
- Extract the aqueous layer three times with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purify the crude residue via flash column chromatography (silica gel, hexanes/ethyl acetate gradient) to isolate 4-chloro-2,5-dimethoxypyridine as a crystalline solid.

Applications in Drug Development

5.1. Tyrosine Kinase Inhibitors (TKIs) 4-chloro-2,5-dimethoxypyridine is a critical intermediate in the synthesis of highly substituted pyridines and azaindoles used as tyrosine kinase

inhibitors[2]. The C-4 chlorine atom undergoes facile Suzuki-Miyaura or Buchwald-Hartwig cross-coupling to introduce aryl or amino substituents. These modifications are essential for targeting the ATP-binding pocket of kinases implicated in oncology and angiogenesis.

5.2. Late-Stage Radiofluorination for PET Imaging The 2,5-dimethoxypyridine scaffold is highly amenable to late-stage functionalization. Recent advancements in organic photoredox catalysis have demonstrated that electron-rich heteroaromatics, including 2,5-dimethoxypyridine derivatives, can undergo direct C-H fluorination using $[^{18}\text{F}]\text{F}^-$ to generate radiotracers for Positron Emission Tomography (PET)[3]. The precise electronic tuning provided by the methoxy groups stabilizes the radical cation intermediate during photoredox catalysis, ensuring high radiochemical yields.



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Downstream applications of 4-chloro-2,5-dimethoxypyridine in drug discovery and PET imaging.

References

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